

Application Notes and Protocols for Studying the Residual Activity of Isofetamid

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Compound of Interest

Compound Name: *Isofetamid*

Cat. No.: *B3026465*

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These application notes provide a comprehensive overview and detailed protocols for designing and executing experiments to evaluate the residual activity of **Isofetamid**, a broad-spectrum succinate dehydrogenase inhibitor (SDHI) fungicide.[1] **Isofetamid** is known for its effectiveness against a wide range of fungal pathogens, particularly within the Ascomycota group, and exhibits good persistence, making the study of its residual activity crucial for optimizing its use in disease management strategies.[2]

Introduction

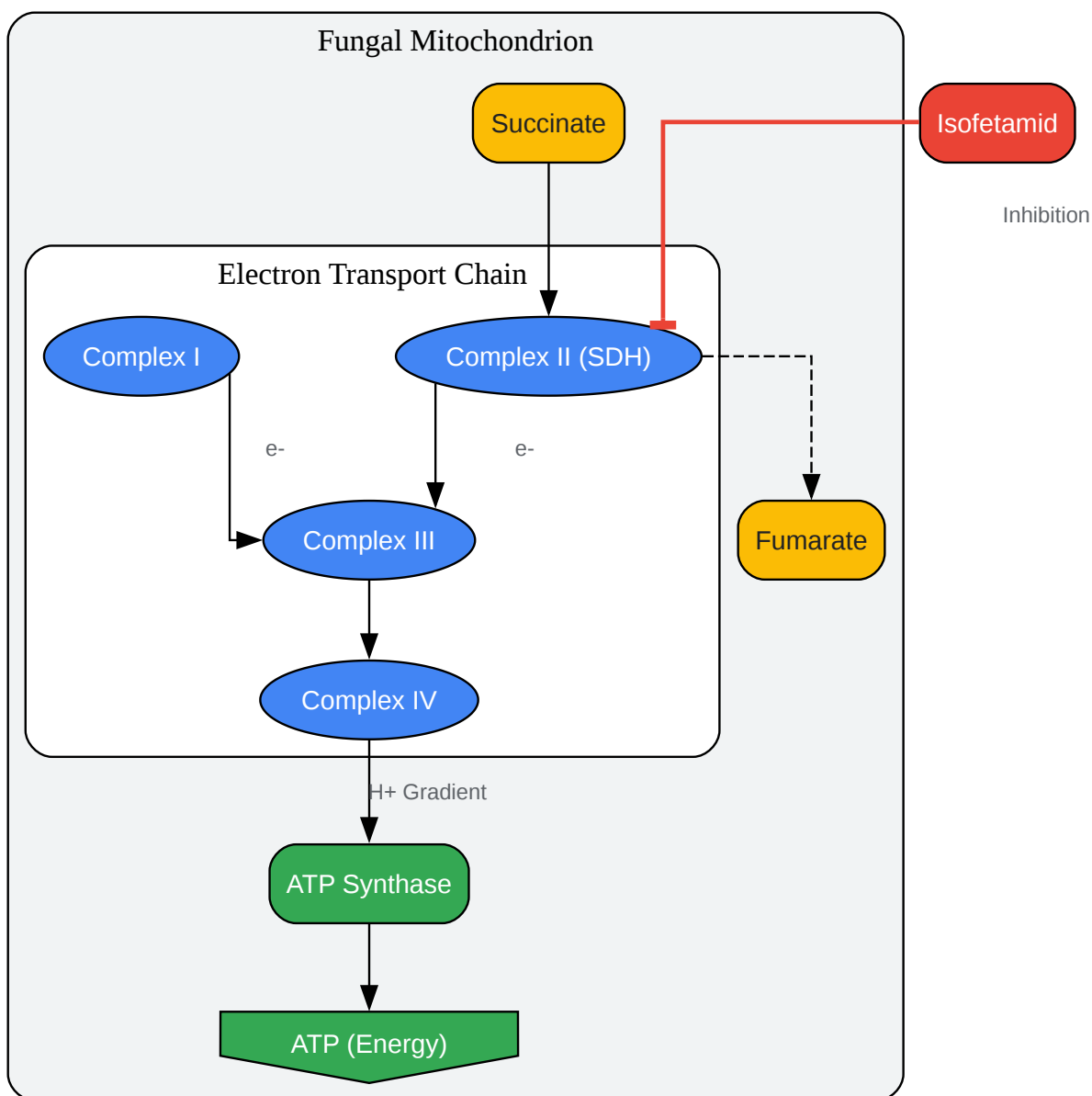
Isofetamid disrupts the fungal cellular respiration process by inhibiting the succinate dehydrogenase enzyme (Complex II) in the mitochondrial respiratory chain.[2] This mode of action effectively halts energy production within the fungus, leading to its death.[3]

Understanding the residual activity, or the persistence of its fungicidal effect over time after application, is essential for determining optimal spray intervals, ensuring long-lasting crop protection, and managing the development of fungicide resistance.

This document outlines detailed protocols for in-life and in-vitro assays to quantify the residual efficacy of **Isofetamid** against two common and economically significant plant pathogens: *Botrytis cinerea* (gray mold) and *Podosphaera xanthii* (powdery mildew) on cucumber plants (*Cucumis sativus*).

Signaling Pathway of Isofetamid Action

The following diagram illustrates the mode of action of **Isofetamid** within the fungal cell.



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